

# Propyl Carbamate (CAS No. 627-12-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Propyl carbamate*

Cat. No.: *B120187*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **propyl carbamate** (CAS No. 627-12-3), a versatile organic compound with applications ranging from chemical synthesis to industrial processes. This document consolidates essential information on its physicochemical properties, synthesis methodologies, toxicological profile, and key applications, with a focus on providing practical and detailed data for laboratory and development settings.

## Chemical and Physical Properties

**Propyl carbamate**, also known as **n-propyl carbamate** or propyl urethane, is the ester of carbamic acid and propanol. It is a stable compound under normal conditions and serves as a valuable intermediate in various chemical reactions.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Unit
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	-
Molecular Weight	103.12	g/mol
CAS Number	627-12-3	-
Appearance	White crystalline solid	-
Melting Point	60-63	°C
Boiling Point	196	°C
Flash Point	97	°C
Solubility in Water	Moderately soluble	-
LogP (Octanol-Water Partition Coefficient)	0.9	-

## Synthesis of Propyl Carbamate

**Propyl carbamate** can be synthesized through several routes. One common and well-established method involves the reaction of urea with an excess of n-propyl alcohol. This reaction is typically carried out under reflux conditions. Another approach is the reaction of propyl chloroformate with ammonia.

## Experimental Protocol: Synthesis from Urea and n-Propanol

This protocol is adapted from the synthesis of homologous alkyl carbamates and provides a reliable method for the preparation of **propyl carbamate** in a laboratory setting.

Materials:

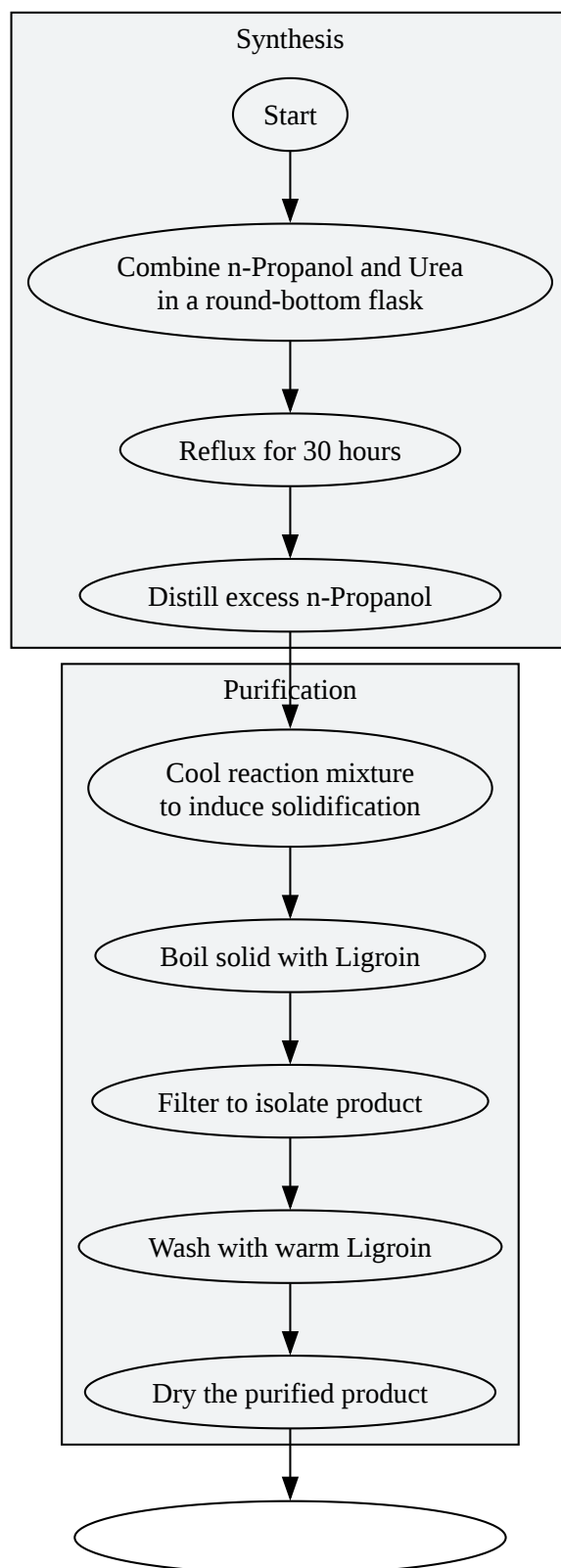
- n-Propanol
- Urea
- Ligroin (b.p. 60-90 °C)

- Round-bottom flask (2 L)
- Reflux condenser
- Heating mantle
- Distillation apparatus
- Büchner funnel and filter flask
- Beakers and other standard laboratory glassware

Procedure:

- **Reaction Setup:** In a 2-liter round-bottomed flask equipped with a reflux condenser, place 13.1 moles of n-propanol.
- **Addition of Urea:** Warm the n-propanol and add 3 moles of urea in small portions with agitation. Ensure the urea dissolves without melting and forming a separate layer. The final portions of urea can be dissolved by bringing the solution to a boil.
- **Reflux:** Reflux the solution for 30 hours. During this period, ammonia gas will be evolved and escape from the top of the condenser.
- **Distillation:** After the reflux period, remove the reflux condenser and set up for distillation. Distill the excess n-propanol until the temperature of the liquid in the flask reaches 150°C. The distillate, containing n-propanol and dissolved ammonia, can be reused in subsequent syntheses.
- **Isolation and Purification:** The material remaining in the flask will solidify upon cooling.
  - Add 1 liter of ligroin (b.p. 60-90°C) to the solid and boil the mixture.
  - Filter the hot mixture to separate the undissolved solid.
  - Boil the remaining solid with two additional 100 mL portions of ligroin, filtering after each boiling.

- Wash the final solid product on the filter with an additional 100 mL of warm ligroin.
- Drying: The purified **propyl carbamate** is then dried to remove any remaining solvent.



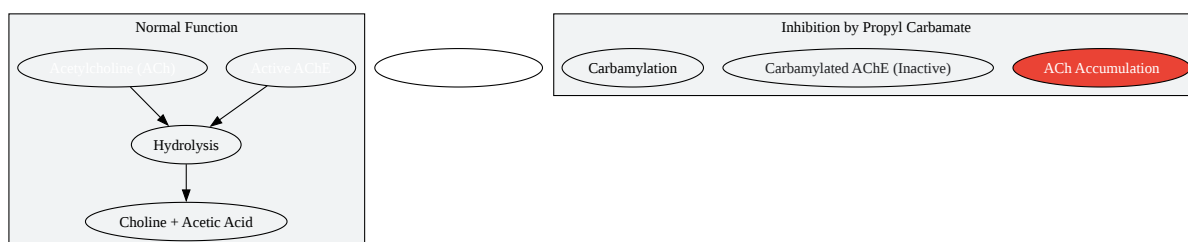
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**Figure 1:** Workflow for the synthesis and purification of **propyl carbamate**.

## Biological Activity and Mechanism of Action

While **propyl carbamate** itself is not a widely used therapeutic agent, the carbamate functional group is present in numerous pharmaceuticals. The primary mechanism of toxicity for many carbamates, particularly insecticidal carbamates, is the inhibition of acetylcholinesterase (AChE).

AChE is a critical enzyme that hydrolyzes the neurotransmitter acetylcholine at neuromuscular junctions and cholinergic synapses in the central nervous system. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of nerve and muscle cells. This can lead to a range of symptoms from muscle twitching and paralysis to respiratory failure. The inhibition of AChE by carbamates is reversible, in contrast to the irreversible inhibition caused by organophosphates.



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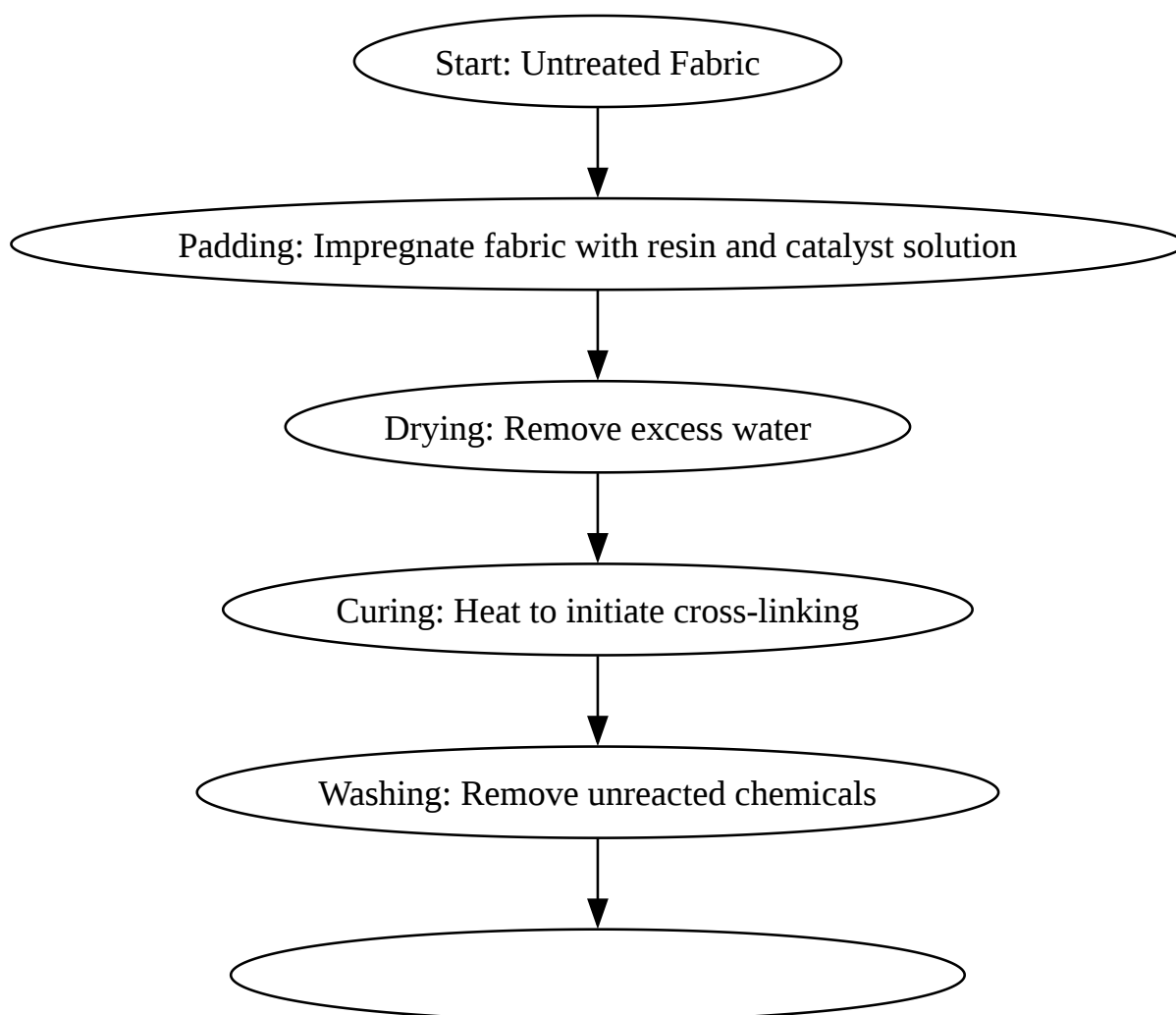
**Figure 2:** Signaling pathway of acetylcholinesterase inhibition by carbamates.

## Applications

The primary industrial application of **propyl carbamate** is as a chemical intermediate in the synthesis of other compounds. Notably, it is a precursor to dimethylol **propyl carbamate**-based resins, which are utilized in the textile industry as durable-press fabric finishes.<sup>[2]</sup>

## Textile Finishing

Dimethylol **propyl carbamate** resins are applied to fabrics, particularly polyester/cotton blends, to impart wrinkle resistance and dimensional stability. The application process typically involves impregnating the fabric with a solution containing the resin and a catalyst, followed by drying and curing at elevated temperatures. This process cross-links the cellulose fibers in the fabric, enhancing its resilience.



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**Figure 3:** Logical workflow for the application of **propyl carbamate**-derived resins in textile finishing.

## Toxicological and Safety Information

**Propyl carbamate** is classified as harmful if swallowed and can cause skin and serious eye irritation. It may also cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

### Acute Toxicity Data

Route of Exposure	Species	LD50 Value	Unit
Oral	Rat	1320 - 1877	mg/kg
Oral	Mouse	1800	mg/kg

## Environmental Fate

**Propyl carbamate** has a low potential for bioaccumulation in aquatic organisms. It is expected to have very high mobility in soil. Studies have shown that it is not readily biodegradable in water.

Parameter	Value	Unit
Bioaccumulation Factor (BCF)	1.1 (estimated)	-
Soil Adsorption Coefficient (Koc)	37 (estimated)	-

## Conclusion

**Propyl carbamate** (CAS No. 627-12-3) is a valuable chemical intermediate with well-defined physicochemical properties. Its synthesis is achievable through straightforward laboratory procedures. While its direct biological applications are limited, its role as a precursor in the

production of textile finishing resins highlights its industrial importance. Understanding its toxicological profile and handling requirements is crucial for its safe use in research and manufacturing. This guide provides a foundational understanding for professionals working with or exploring the applications of **propyl carbamate**.

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## References

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